An In-depth Technical Guide to 3,5-Dichlorobenzimidamide Hydrochloride

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Compound of Interest

Compound Name:	*3,5-Dichlorobenzimidamide hydrochloride*
CAS No.:	*22978-61-6*
Cat. No.:	*B1302461*

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **3,5-Dichlorobenzimidamide hydrochloride**, a key chemical intermediate in the synthesis of pharmaceuticals and agrochemicals. This document delves into its chemical and physical properties, analytical characterization, safety protocols, and its strategic applications in medicinal chemistry and drug discovery. By synthesizing critical data with expert insights, this guide serves as an essential resource for researchers and professionals engaged in the development of novel molecular entities.

Introduction: The Strategic Importance of Halogenated Benzimidamides

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The benzimidamide functional group is a privileged scaffold in medicinal chemistry, recognized for its ability to engage in hydrogen bonding and electrostatic interactions with biological targets. When incorporated into a dichlorinated benzene ring, as in 3,5-Dichlorobenzimidamide, the resulting molecule offers a unique combination of structural rigidity, lipophilicity, and metabolic stability. The hydrochloride salt form enhances its solubility and ease of handling in laboratory settings. This guide will elucidate the fundamental characteristics and applications of **3,5-Dichlorobenzimidamide hydrochloride**, positioning it as a valuable building block for the synthesis of innovative bioactive compounds.

Core Molecular and Physicochemical Profile

A thorough understanding of the fundamental properties of **3,5-Dichlorobenzimidamide hydrochloride** is paramount for its effective utilization in research and development.

Chemical Identity

Property	Value	Source
IUPAC Name	3,5-Dichlorobenzene-1-carboximidamide hydrochloride	N/A
Synonyms	3,5-Dichlorobenzamidine hydrochloride	N/A
CAS Number	22978-61-6	N/A
Molecular Formula	$C_7H_7Cl_3N_2$	N/A
Molecular Weight	225.50 g/mol	N/A
Chemical Structure		N/A

Physicochemical Properties

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Property	Value	Notes
Appearance	White crystalline solid	As a hydrochloride salt, it is expected to be a solid at room temperature.
Melting Point	254 °C	This relatively high melting point is indicative of its salt form and crystalline nature.
Solubility	Soluble in polar solvents	While specific data is limited, hydrochloride salts of organic bases are generally soluble in water and lower alcohols.
Stability	Stable under standard conditions. Moisture sensitive.	As a hydrochloride salt, it is hygroscopic and should be stored in a dry environment.

Synthesis and Mechanistic Insights

3,5-Dichlorobenzimidamide hydrochloride is typically synthesized from the corresponding nitrile, 3,5-dichlorobenzonitrile, via the Pinner reaction. This acid-catalyzed reaction proceeds through the formation of an imidate ester intermediate, which is then ammonolyzed to the desired benzimidamide.

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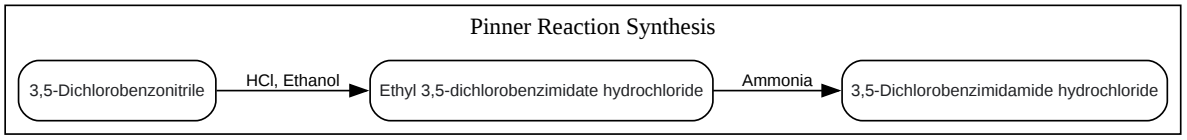

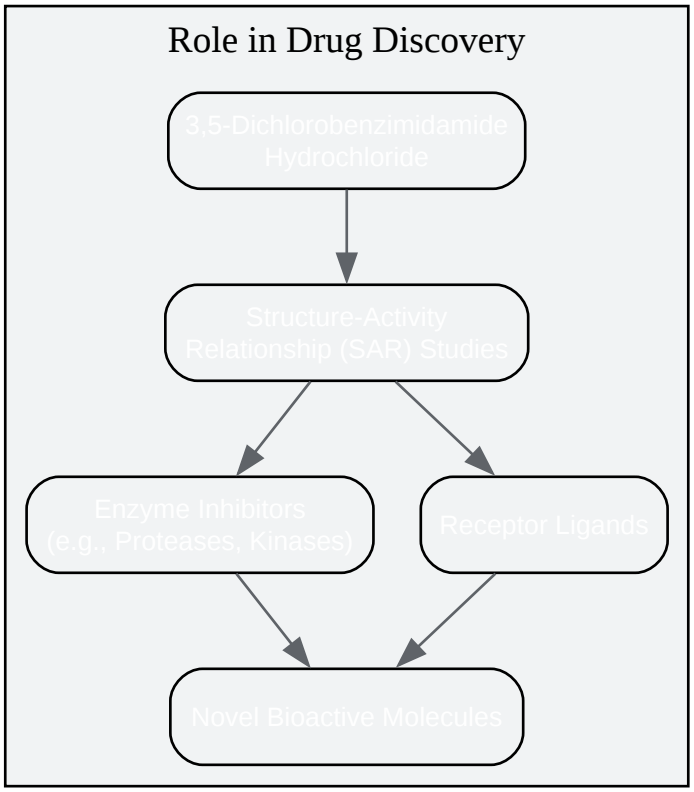

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